

Physicochemical properties of Polyglyceryl-2 Triisostearate for research applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Polyglyceryl-2 Triisostearate

Cat. No.: B044119

[Get Quote](#)

Polyglyceryl-2 Triisostearate: A Technical Guide for Research and Drug Development

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core physicochemical properties of **Polyglyceryl-2 Triisostearate**, a versatile non-ionic surfactant, and its applications in research and pharmaceutical formulations. This document provides a comprehensive overview of its characteristics, experimental protocols for its evaluation, and its functional role as a critical excipient.

Introduction to Polyglyceryl-2 Triisostearate

Polyglyceryl-2 Triisostearate is a diester of isostearic acid and diglycerine, belonging to the broader class of polyglyceryl fatty acid esters.[1][2][3] It is a lipophilic surfactant widely utilized in the cosmetic and pharmaceutical industries for its excellent emulsifying, dispersing, and emollient properties.[4][5] Its vegetable-derived origin and favorable safety profile make it a suitable candidate for various formulations.[6]

Physicochemical Properties

Polyglyceryl-2 Triisostearate is characterized by a unique combination of properties that make it a valuable excipient in a range of applications. A summary of its key physicochemical properties is presented in the table below.

Property	Value	References
Chemical Name	Isooctadecanoic acid, triester with oxybispropanediol	[5][7]
INCI Name	Polyglyceryl-2 Triisostearate	[6]
CAS Number	120486-24-0	[5][7][8]
Molecular Formula	C60H116O8	[1][5]
Molecular Weight	~965.56 g/mol	[1]
Appearance	Pale yellow to amber viscous liquid or semi-solid	[5][9]
Solubility	Soluble in oils and organic solvents; dispersible in water	[10][11]
HLB Value	Approximately 4-4.7 (indicative of a water-in-oil emulsifier)	[12]
Function	Emulsifier, surfactant, emollient, dispersant, viscosity modifier	[2][10][13]

Applications in Research and Drug Development

While extensively used in cosmetics, **Polyglyceryl-2 Triisostearate** is gaining attention in pharmaceutical research, primarily as a functional excipient in various dosage forms.[4][7]

Emulsifying Agent for Topical Formulations

With its low HLB value, **Polyglyceryl-2 Triisostearate** is an effective water-in-oil (W/O) emulsifier.[9] This property is particularly beneficial for topical drug delivery systems where W/O emulsions can enhance skin hydration and potentially improve the penetration of active pharmaceutical ingredients (APIs).[2]

Solubilizer for Poorly Water-Soluble Drugs

Polyglyceryl-2 Triisostearate can act as a solubilizing agent for lipophilic drugs, thereby improving their dissolution and potentially enhancing oral bioavailability.[4][14] Its ability to form stable emulsions can help maintain the drug in a solubilized state within the gastrointestinal tract.

Dispersant for Solid Particles

In formulations containing suspended solid particles, such as in oral suspensions or some topical preparations, **Polyglyceryl-2 Triisostearate** can function as an effective dispersing agent, preventing particle agglomeration and ensuring content uniformity.[7]

Experimental Protocols for Characterization

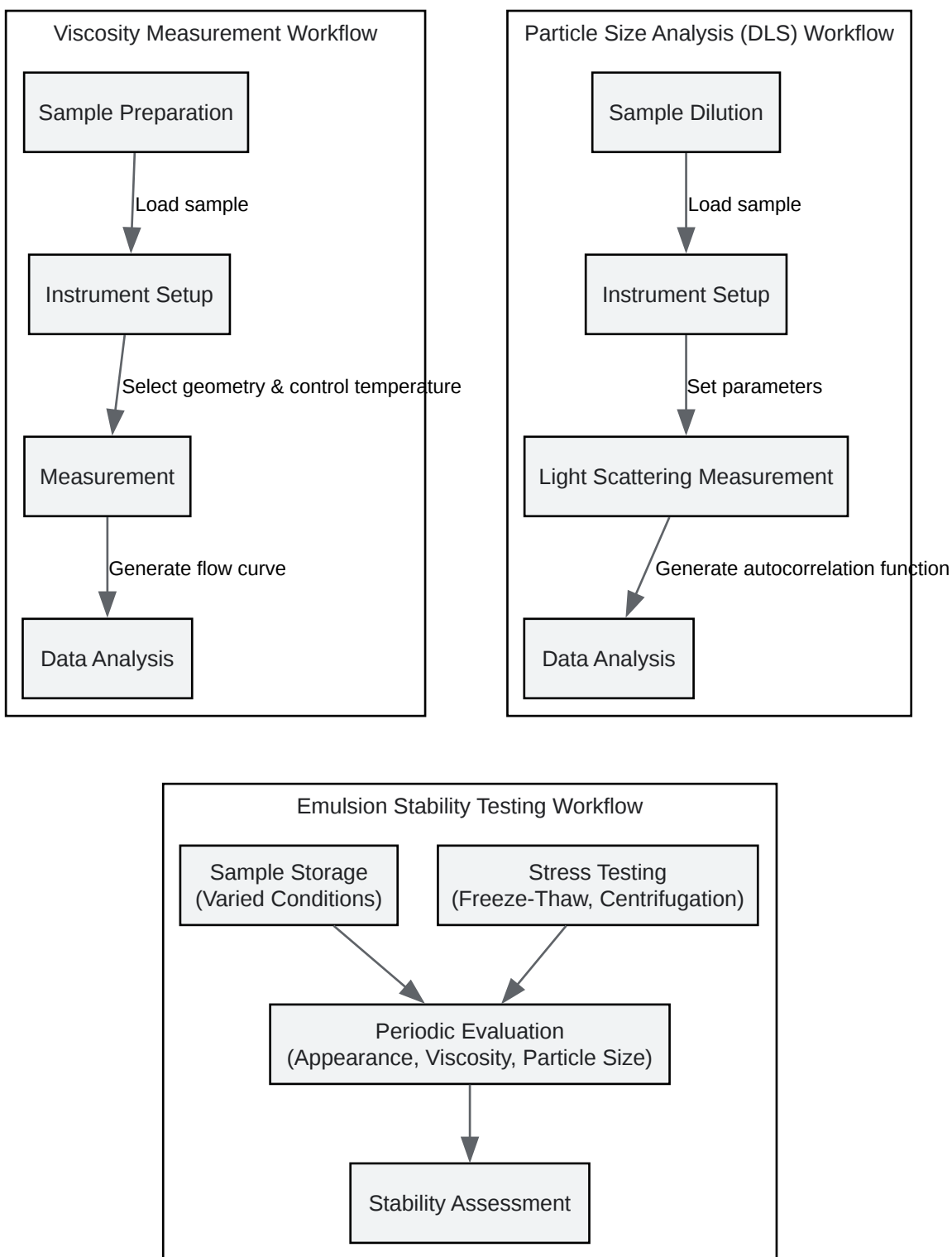
The following sections detail key experimental methodologies for characterizing formulations containing **Polyglyceryl-2 Triisostearate**.

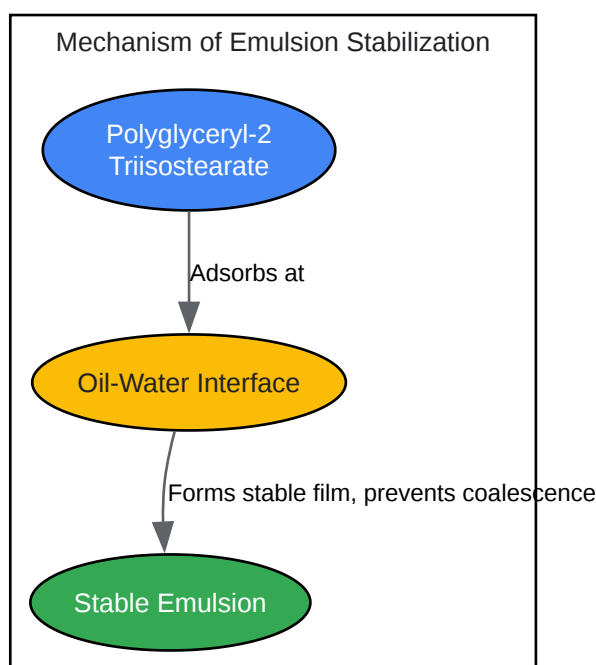
Viscosity Measurement of Formulations

The viscosity of a formulation is a critical parameter affecting its stability, spreadability, and release characteristics. Rotational viscometers are commonly used for this purpose.

Methodology: Rotational Viscometry

- **Sample Preparation:** The formulation is carefully loaded onto the plate of the rotational viscometer, ensuring no air bubbles are trapped.
- **Instrument Setup:** A suitable geometry (e.g., cone-plate or parallel-plate) is selected based on the sample's viscosity and nature. The temperature is controlled using a Peltier system.
- **Measurement:** The shear rate is progressively increased, and the corresponding shear stress is measured to determine the viscosity. For non-Newtonian fluids, a flow curve (viscosity vs. shear rate) is generated.
- **Data Analysis:** The rheological behavior (Newtonian, shear-thinning, or shear-thickening) of the formulation is determined from the flow curve.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Polyglyceryl-2 Triisostearate | C₆₀H₁₁₆O₈ | CID 11845292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lesielle.com [lesielle.com]
- 3. cosmileeurope.eu [cosmileeurope.eu]
- 4. China Polyglyceryl-2 Triisostearate CAS 120486-24-0 factory and manufacturers | Unilong [unilongmaterial.com]
- 5. POLYGLYCERYL-2 TRIISOSTEARATE - Ataman Kimya [atamanchemicals.com]
- 6. qzebright.com [qzebright.com]
- 7. POLYGLYCERYL-2 TRIISOSTEARATE | 120486-24-0 [chemicalbook.com]

- 8. bocsci.com [bocsci.com]
- 9. POLYGLYCERYL-2 TRIISOSTEARATE - Ataman Kimya [atamanchemicals.com]
- 10. China Polyglyceryl-2 Triisostearate: Benefits & Uses in Skincare Products Manufacturer and Supplier | Aogubio [aogubio.com]
- 11. specialchem.com [specialchem.com]
- 12. POLYGLYCERYL-2 TRIISOSTEARATE: Premium Plant-Derived Emulsifier & Texture Enhancer | NIKOO Chemical [nikoochem.com]
- 13. Polyglyceryl-2 Triisostearate | Diglyceryl Triisostearate | Cosmetic Ingredients Guide [ci.guide]
- 14. Functions of Lipids for Enhancement of Oral Bioavailability of Poorly Water-Soluble Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical properties of Polyglyceryl-2 Triisostearate for research applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044119#physicochemical-properties-of-polyglyceryl-2-triisostearate-for-research-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com